

Application Note: Comprehensive Analytical Characterization of 5-(Isopropylamino)pentanol

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Compound of Interest

Compound Name: 5-(Isopropylamino)pentanol

CAS No.: 40447-21-0

Cat. No.: B1582909

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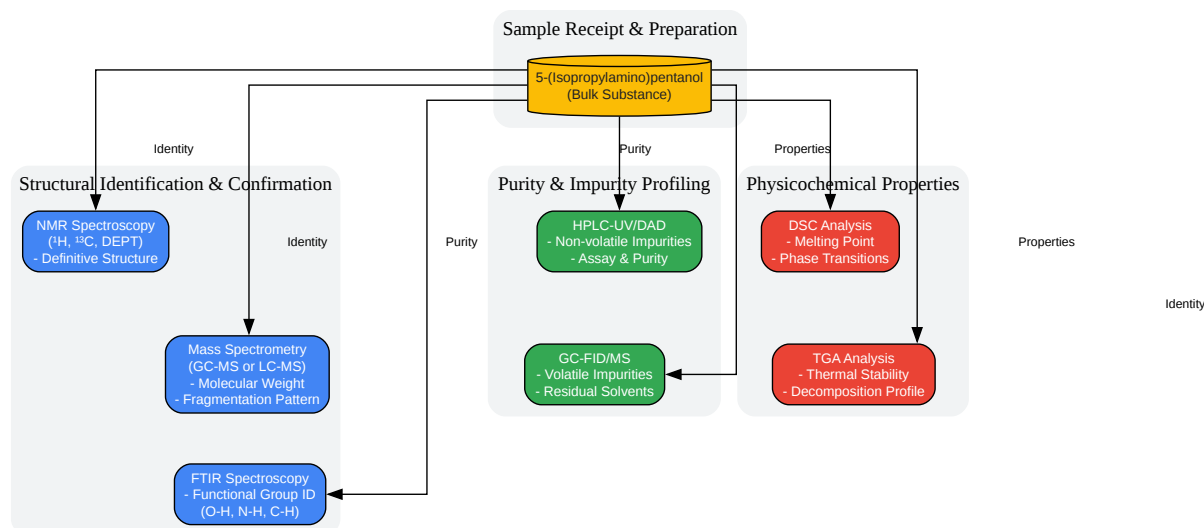
Introduction: The Imperative for Rigorous Characterization

5-(Isopropylamino)pentanol is an amino alcohol of interest in pharmaceutical and chemical synthesis. As a potential intermediate or active pharmaceutical ingredient (API), its identity, purity, and stability must be unequivocally established to ensure final product quality, safety, and efficacy. The presence of impurities, even at trace levels, can significantly impact the therapeutic outcome and toxicological profile of a drug product[1][2]. Therefore, a robust analytical workflow employing orthogonal methods is not merely a regulatory requirement but a scientific necessity.

This guide provides a comprehensive overview of the analytical methodologies for the complete characterization of **5-(Isopropylamino)pentanol**. It is designed for researchers, quality control analysts, and drug development professionals, offering both the theoretical basis for method selection and detailed, field-tested protocols. We will explore a synergistic combination of chromatographic, spectroscopic, and thermal techniques to build a complete analytical profile of the molecule.

Integrated Analytical Workflow

A complete characterization of **5-(Isopropylamino)pentanol** relies on the integration of multiple analytical techniques, each providing a unique and complementary piece of information. The overall strategy is to confirm the molecule's identity and structure, quantify its purity, identify and quantify any impurities, and determine its key physical properties.



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Caption: Integrated workflow for the comprehensive characterization of **5-(Isopropylamino)pentanol**.

Spectroscopic Methods for Structural Elucidation

Spectroscopic techniques are fundamental to confirming the chemical identity of **5-(Isopropylamino)pentanol**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for unambiguous structure determination. Both ^1H and ^{13}C NMR should be performed.

- Expertise & Causality: ^1H NMR provides information on the number of different types of protons, their electronic environment, and their connectivity through spin-spin coupling. ^{13}C NMR reveals the number of unique carbon atoms and their chemical nature (aliphatic, attached to heteroatoms). For **5-(Isopropylamino)pentanol** ($\text{C}_8\text{H}_{19}\text{NO}$), we expect to see distinct signals corresponding to the isopropyl group, the pentanol backbone, and the protons on the nitrogen and oxygen atoms. The choice of a deuterated solvent like CDCl_3 or $\text{DMSO}-d_6$ is critical for sample dissolution without obscuring analyte signals[3].

Expected ^1H NMR Signals (Illustrative):

- A doublet for the two methyl groups of the isopropyl moiety.
- A septet (or multiplet) for the single CH proton of the isopropyl group.
- A broad singlet for the N-H proton.
- A broad singlet for the O-H proton.
- Multiple multiplets for the five CH_2 groups of the pentanol chain.

Expected ^{13}C NMR Signals (Illustrative):

- Two signals for the isopropyl carbons.
- Five distinct signals for the carbons in the pentanol chain.

Mass Spectrometry (MS)

MS provides the molecular weight and crucial fragmentation data that acts as a structural fingerprint. Gas Chromatography-Mass Spectrometry (GC-MS) is well-suited for this volatile

compound.

- **Expertise & Causality:** Electron Ionization (EI) is a common technique that induces reproducible fragmentation. The molecular ion peak $[M]^+$ confirms the molecular weight (145.25 g/mol). Characteristic fragments, such as the loss of a methyl group from the isopropyl moiety or cleavage adjacent to the nitrogen or oxygen atoms, provide confirmatory structural evidence. The selection of specific ions can be used for quantitative analysis in selected ion monitoring (SIM) mode for trace-level detection[4].

Parameter	Illustrative Value / Condition	Rationale
Technique	Gas Chromatography-Mass Spectrometry (GC-MS)	Suitable for volatile, thermally stable compounds.
Ionization Mode	Electron Ionization (EI) at 70 eV	Provides standard, reproducible fragmentation patterns.
Expected M^+	m/z 145	Corresponds to the molecular weight of $C_8H_{19}NO$.
Key Fragments	m/z 130 ($[M-CH_3]^+$), m/z 102, m/z 86, m/z 44	Characteristic fragments from cleavage at key structural points.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR is a rapid and simple method to confirm the presence of key functional groups.

- **Expertise & Causality:** The energy absorbed by molecules at specific infrared frequencies corresponds to the vibrations of specific chemical bonds. For **5-(Isopropylamino)pentanol**, the key is to identify the characteristic stretches for the alcohol (O-H) and secondary amine (N-H) groups. The absence of unexpected peaks (e.g., C=O) can also confirm the absence of certain impurities[5][6].

Wavenumber (cm ⁻¹)	Vibration	Functional Group
3300 - 3500 (broad)	O-H stretch	Alcohol
3250 - 3400 (sharp)	N-H stretch	Secondary Amine
2850 - 2960	C-H stretch	Aliphatic (CH, CH ₂ , CH ₃)
1050 - 1150	C-O stretch	Primary Alcohol

Chromatographic Methods for Purity and Assay

Chromatography is the cornerstone for separating the main compound from impurities and determining its quantitative purity.

High-Performance Liquid Chromatography (HPLC)

Reversed-phase HPLC (RP-HPLC) is the workhorse for analyzing non-volatile organic impurities.

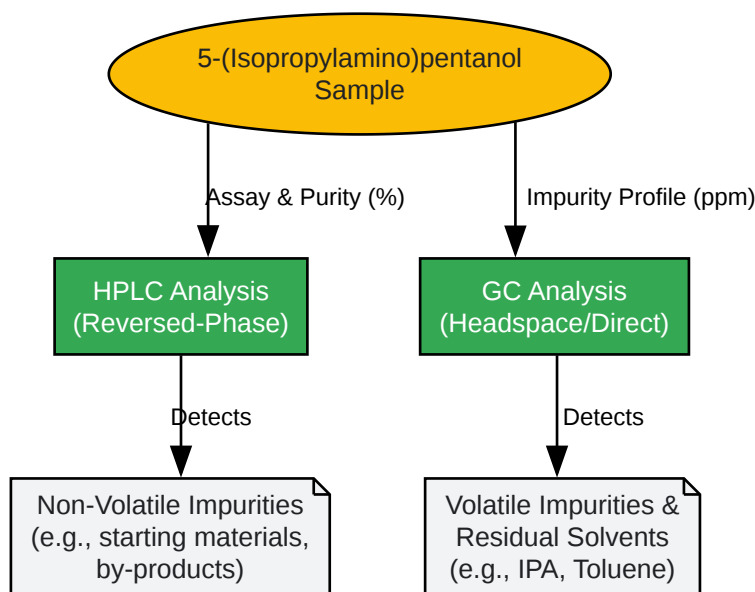
- **Expertise & Causality:** As a polar molecule, **5-(Isopropylamino)pentanol** requires a mobile phase with a significant aqueous component for retention on a nonpolar stationary phase like C18. The addition of a buffer is not strictly necessary unless pH control is needed for stability. A UV detector is often used, but since this molecule lacks a strong chromophore, detection at low wavelengths (~210 nm) or the use of a more universal detector like a Charged Aerosol Detector (CAD) or Evaporative Light Scattering Detector (ELSD) is recommended[7][8]. A stability-indicating method must be able to separate the main peak from all potential degradation products[9].

Gas Chromatography (GC)

GC is ideal for assessing the presence of volatile impurities and residual solvents from the synthesis process.

- **Expertise & Causality:** A flame ionization detector (FID) provides excellent sensitivity for organic compounds. The choice of a polar capillary column (e.g., a wax-type phase) is suitable for analyzing alcohols and amines. A temperature gradient program is employed to first elute highly volatile solvents at low temperatures before ramping up to elute the main

analyte and any less volatile impurities[10][11]. Headspace GC is the preferred technique for residual solvent analysis as per ICH guidelines, as it avoids injecting the non-volatile API onto the column.



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Caption: Logic for separating purity analysis tasks between HPLC and GC.

Thermal Analysis

Thermal analysis provides information on the physical properties and stability of the compound.

- Expertise & Causality:
 - Differential Scanning Calorimetry (DSC): Measures the heat flow into or out of a sample as it is heated or cooled. It is used to determine the melting point (as an endothermic peak) and assess the presence of polymorphic forms. A sharp, single melting peak is indicative of high purity.
 - Thermogravimetric Analysis (TGA): Measures the change in mass of a sample as a function of temperature. TGA is used to determine the decomposition temperature and thermal stability of the compound[12].

Technique	Key Measurement	Significance
DSC	Melting Point (T_m)	An important physical constant and indicator of purity.
TGA	Onset of Decomposition	Defines the upper-temperature limit for handling and storage.

Detailed Experimental Protocols

Disclaimer: These protocols are illustrative and must be fully validated for their intended use according to regulatory guidelines (e.g., ICH Q2(R1)).

Protocol 1: Purity and Assay by RP-HPLC

- Instrumentation: HPLC with UV/DAD or CAD detector.
- Column: C18, 250 mm x 4.6 mm, 5 μ m particle size.
- Mobile Phase: Acetonitrile and Water (e.g., 30:70 v/v). Isocratic elution.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 $^{\circ}$ C.
- Detector Wavelength: 210 nm (if using UV).
- Injection Volume: 10 μ L.
- Standard Preparation: Prepare a stock solution of reference standard **5-(Isopropylamino)pentanol** in the mobile phase at 1.0 mg/mL. Create a calibration curve using serial dilutions (e.g., 0.05 - 1.5 mg/mL).
- Sample Preparation: Accurately weigh and dissolve the sample in the mobile phase to a final concentration of 1.0 mg/mL.
- Analysis: Inject the blank (mobile phase), standards, and sample.

- Calculation: Determine the assay value against the reference standard using the calibration curve. Calculate purity using area percent normalization ($\text{Area \%} = [\text{Area of Peak} / \text{Total Area of All Peaks}] \times 100$).

Protocol 2: Volatile Impurities by GC-FID

- Instrumentation: Gas chromatograph with an FID detector.
- Column: DB-WAX or equivalent polar phase, 30 m x 0.32 mm, 0.5 μm film thickness.
- Carrier Gas: Helium or Hydrogen, constant flow of 1.5 mL/min.
- Oven Program:
 - Initial Temperature: 40 °C, hold for 5 minutes.
 - Ramp: 10 °C/min to 220 °C.
 - Hold: Hold at 220 °C for 5 minutes.
- Injector Temperature: 240 °C.
- Detector Temperature: 250 °C.
- Injection: 1 μL , Split ratio 20:1.
- Sample Preparation: Dissolve the sample in a suitable solvent (e.g., Methanol) at a concentration of ~20 mg/mL.
- Analysis: Run a blank solvent first, followed by the sample. Identify peaks corresponding to known residual solvents and process-related impurities by comparing retention times with known standards.

Protocol 3: Structural Confirmation by ^1H NMR

- Instrumentation: 400 MHz (or higher) NMR spectrometer.
- Sample Preparation: Dissolve ~10 mg of the sample in ~0.7 mL of deuterated chloroform (CDCl_3). Add a drop of D_2O to confirm exchangeable (OH, NH) protons.

- Acquisition:
 - Acquire a standard ^1H spectrum with 16-32 scans.
 - Acquire a ^{13}C spectrum and a DEPT-135 spectrum to differentiate CH/CH_3 from CH_2 carbons.
- Processing: Apply Fourier transform, phase correction, and baseline correction.
- Analysis: Integrate the ^1H signals and assign all peaks to the corresponding protons in the structure. Compare the chemical shifts and coupling constants to expected values.

References

- SpectraBase. (n.d.). **5-(Isopropylamino)pentanol**. Retrieved from [\[Link\]](#)
- Science.gov. (n.d.). developed rp-hplc method: Topics. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Single-scan NMR spectra of 15.3 mM pentanol. Retrieved from [\[Link\]](#)
- Khan, R., et al. (2018). Fourier transform infrared spectrometer analysis and antimicrobial screening of ethanolic extract of Operculina terpathum from cholistan desert. PMC, NIH. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (n.d.). ^1H NMR Spectrum (1D, 400 MHz, CDCl_3 , experimental) (HMDB0013036). Retrieved from [\[Link\]](#)
- ChemUniverse. (n.d.). **5-(ISOPROPYLAMINO)PENTANOL** [P72438]. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). 5-Amino-1-pentanol - Optional[^1H NMR] - Spectrum. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). **5-(Isopropylamino)pentanol**. Retrieved from [\[Link\]](#)
- TCI (Shanghai) Development Co., Ltd. (n.d.). **5-(Isopropylamino)pentanol**. Retrieved from [\[Link\]](#)

- Ghetu, N., et al. (2019). Greening Reversed-Phase Liquid Chromatography Methods Using Alternative Solvents for Pharmaceutical Analysis. PMC, NIH. Retrieved from [\[Link\]](#)
- NIST. (n.d.). Pentanol, 5-amino-. NIST WebBook. Retrieved from [\[Link\]](#)
- Analytical Methods Committee. (2014). Analytical Methods. RSC Publishing. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). 5-Amino-1-pentanol. Retrieved from [\[Link\]](#)
- Journal of Chemical and Pharmaceutical Research. (n.d.). Impurity Profiling for Pharmaceutical Product by using Different Analytical Techniques: An Overview. Retrieved from [\[Link\]](#)
- CDC. (2020). NIOSH Manual of Analytical Methods (NMAM), 5th Edition. Retrieved from [\[Link\]](#)
- PHARMACEUTICAL SCIENCES. (n.d.). impurity profiling and drug characterization: backdrop and approach. Retrieved from [\[Link\]](#)
- AMSbiopharma. (2025). Impurity profiling and HPLC methods for drug quality compliance. Retrieved from [\[Link\]](#)
- International Journal of Pharmacy and Pharmaceutical Science. (2025). Review article on impurity profiling. Retrieved from [\[Link\]](#)
- Shen, C. R., & Liao, J. C. (2008). Pentanol isomer synthesis in engineered microorganisms. PMC, NIH. Retrieved from [\[Link\]](#)
- Li, Y., et al. (2006). Development and validation of HPLC methods for the determination of potential extractables from elastomeric stoppers. PubMed. Retrieved from [\[Link\]](#)
- Science.gov. (n.d.). stability-indicating rp-hplc method: Topics. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). FTIR spectrum of liquid pentanol C₅H₁₁OH. Retrieved from [\[Link\]](#)
- Chem Help ASAP. (2017). Color-coded intensities of proton signals in the NMR of aliphatic alcohols. YouTube. Retrieved from [\[Link\]](#)

- Journal of Pharmaceutical and Biomedical Analysis. (1995). Development and validation of chromatographic methods (HPLC and GC) for the determination of the active components. Retrieved from [[Link](#)]
- Research Journal of Pharmacy and Technology. (n.d.). Antioxidant activity, FTIR analysis and Total Phenolic content of Endophytic Fungus *Penicillium* sp.. Retrieved from [[Link](#)]
- NIST. (n.d.). 5-Amino-1-pentanol, TBDMS derivative. NIST WebBook. Retrieved from [[Link](#)]
- Gajos, I. (2023). Comment on Hu et al. Determination of 2-Pentanol Enantiomers via Chiral GC-MS. PMC, NIH. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). FTIR assessments of HS. Retrieved from [[Link](#)]
- Ravotti, R., et al. (2020). Investigation of the Thermal Properties of Diesters from Methanol, 1-Pentanol, and 1-Decanol as Sustainable Phase Change Materials. PubMed Central. Retrieved from [[Link](#)]
- Google Patents. (n.d.). CN109187831B - Simultaneous and rapid determination of nine alcohol compounds in alcohol by GC-MS.
- Hawley, B., et al. (2023). Validation of a sampling method and liquid chromatography mass spectrometry analysis method for measurement of fentanyl and five other illicit drugs. PMC, NIH. Retrieved from [[Link](#)]
- NIST. (n.d.). 1-Pentanol. NIST WebBook. Retrieved from [[Link](#)]
- Vrije Universiteit Amsterdam. (2021). Development and Application of Comprehensive Chemical Analytical Methods for the Analysis of Polyaromatic Compounds. Retrieved from [[Link](#)]
- Restek. (n.d.). 1-Pentanol: CAS # 71-41-0 Compound Information and Applications for GC and LC Analysis. Retrieved from [[Link](#)]
- Scilit. (n.d.). Thermal Decomposition of 1-Pentanol and Its Isomers: A Theoretical Study. Retrieved from [[Link](#)]

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Sources

- 1. jocpr.com [jocpr.com]
- 2. Impurity profiling and HPLC methods for drug quality compliance | AMSbiopharma [amsbiopharma.com]
- 3. hmdb.ca [hmdb.ca]
- 4. Comment on Hu et al. Determination of 2-Pentanol Enantiomers via Chiral GC-MS and Its Sensory Evaluation in Baijiu. Foods 2022, 11, 2584 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36111111/)]
- 5. dev.spectrabase.com [dev.spectrabase.com]
- 6. rjptonline.org [rjptonline.org]
- 7. developed rp-hplc method: Topics by Science.gov [[science.gov](https://www.science.gov)]
- 8. Greening Reversed-Phase Liquid Chromatography Methods Using Alternative Solvents for Pharmaceutical Analysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36111111/)]
- 9. stability-indicating rp-hplc method: Topics by Science.gov [[science.gov](https://www.science.gov)]
- 10. CN109187831B - Simultaneous and rapid determination of nine alcohol compounds in alcohol by GC-MS - Google Patents [patents.google.com]
- 11. research.vu.nl [research.vu.nl]
- 12. Investigation of the Thermal Properties of Diesters from Methanol, 1-Pentanol, and 1-Decanol as Sustainable Phase Change Materials - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/36111111/)]
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